

An In-depth Technical Guide to 2-Benzylaminopyridine: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2-Benzylaminopyridine**

Cat. No.: **B160635**

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This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and reactivity of **2-Benzylaminopyridine**. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Chemical and Physical Properties

2-Benzylaminopyridine is an organic compound that appears as a white to off-white or light yellow powder or crystalline solid.^{[1][2]} It is a derivative of pyridine and finds applications in various domains of chemical synthesis.

Table 1: Physicochemical Properties of **2-Benzylaminopyridine**

| Property | Value | Reference |
|-------------------|--|---|
| Molecular Formula | C ₁₂ H ₁₂ N ₂ | [1] [3] [4] |
| Molecular Weight | 184.24 g/mol | [1] [3] [4] |
| Melting Point | 95-97 °C | [1] [5] |
| Boiling Point | 116-131 °C at 0.6 mmHg | [1] |
| pKa | 6.61 ± 0.10 (Predicted) | [1] |
| Appearance | White to light yellow powder/crystal | [1] [2] |

Chemical Structure

The structure of **2-Benzylaminopyridine** consists of a pyridine ring substituted with a benzylamino group at the 2-position.

Table 2: Structural Identifiers for **2-Benzylaminopyridine**

| Identifier | Value | Reference |
|------------|---|---|
| IUPAC Name | N-benzylpyridin-2-amine | [3] |
| CAS Number | 6935-27-9 | [1] [3] |
| SMILES | C1=CC=C(C=C1)CNC2=CC=CC=N2 | [3] [4] |
| InChI | InChI=1S/C12H12N2/c1-2-6-11(7-3-1)10-14-12-8-4-5-9-13-12/h1-9H,10H2,(H,13,14) | [3] [4] [6] |

Experimental Protocols

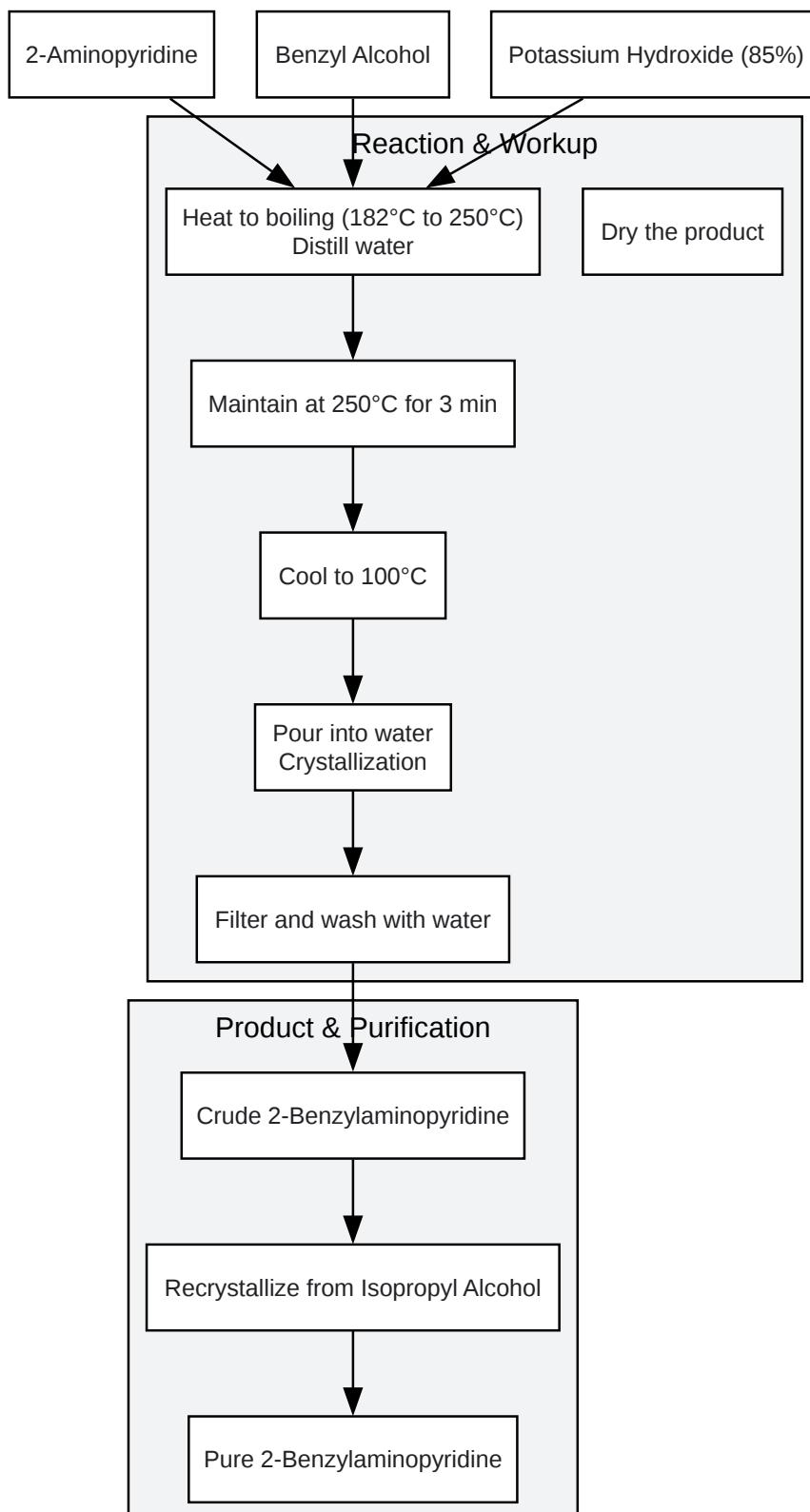
A common method for the synthesis of **2-Benzylaminopyridine** involves the reaction of 2-aminopyridine with benzyl alcohol in the presence of a base.[\[5\]](#)

Materials:

- 2-Aminopyridine (1.0 mole)
- Benzyl alcohol (1.4 moles)
- 85% Potassium hydroxide (9 g)
- Water
- Isopropyl alcohol (for recrystallization)

Procedure:

- Charge a 500-ml Claisen flask with 94 g of 2-aminopyridine, 150 g of benzyl alcohol, and 9 g of 85% potassium hydroxide.[5]
- Heat the mixture to boiling, causing a slow distillation of water and some benzyl alcohol. The temperature of the mixture will gradually rise from 182°C to 250°C over 30 minutes.[5]
- Maintain the temperature at 250°C for 3 minutes, then allow the mixture to cool.[5]
- Cool the residual product to about 100°C and pour it into 250 ml of water.[5]
- Crush the crystallized solid and collect it on a Büchner funnel.[5]
- Wash the product thoroughly with water and then dry it. The yield of **2-benzylaminopyridine** is typically high (98–99%).[5]
- The product can be further purified by recrystallization from isopropyl alcohol.[5]



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Synthesis Workflow for **2-Benzylaminopyridine**.

The structure of **2-Benzylaminopyridine** is confirmed using various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

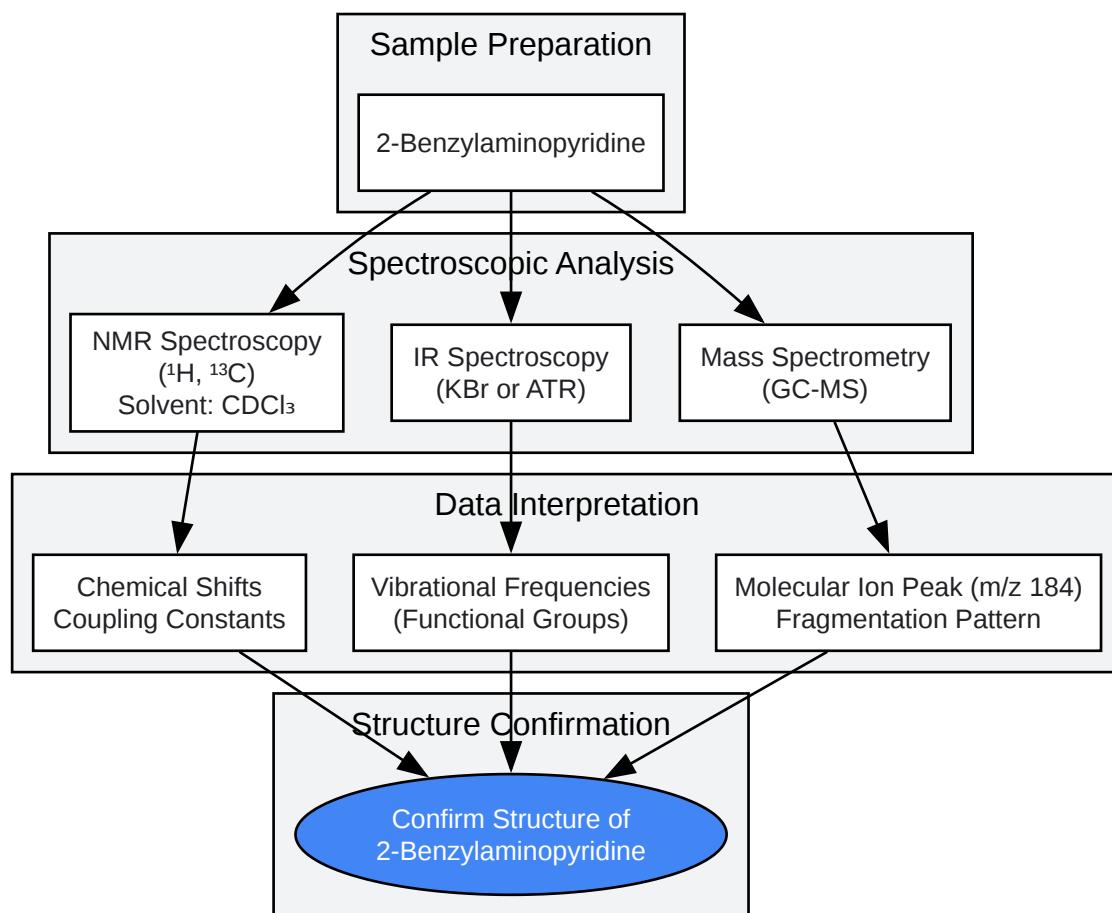
- **^1H NMR:** The proton NMR spectrum provides information about the hydrogen atoms in the molecule.
- **^{13}C NMR:** The carbon-13 NMR spectrum is used to identify the carbon framework of the molecule.^[6]
- **Typical Solvent:** Deuterated chloroform (CDCl_3) is a common solvent for NMR analysis of this compound.^[6]

Infrared (IR) Spectroscopy:

- IR spectroscopy is used to identify the functional groups present in the molecule.
- The spectrum can be obtained using techniques such as a KBr wafer or Attenuated Total Reflectance (ATR).^[3]

Mass Spectrometry (MS):

- Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule.
- Techniques like Gas Chromatography-Mass Spectrometry (GC-MS) can be employed.^[3] The mass spectrum typically shows a top peak at m/z 184, corresponding to the molecular ion.^[3]



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General Workflow for Spectroscopic Analysis.

Reactivity and Stability

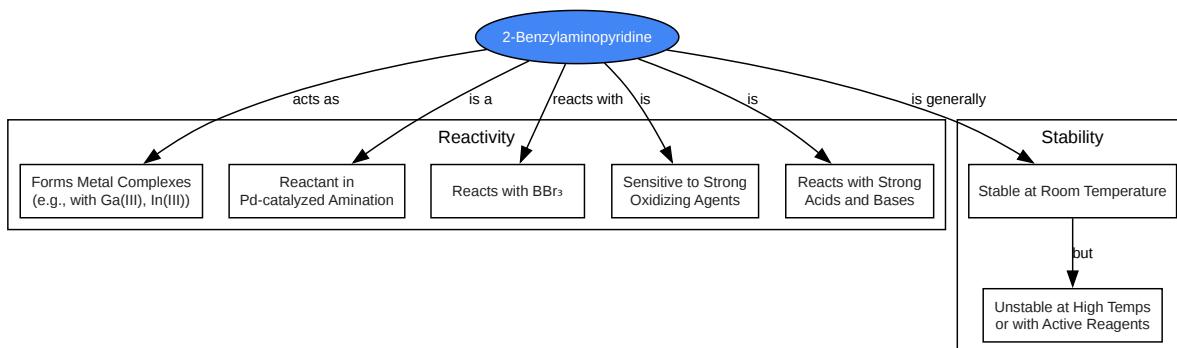
Reactivity:

- Ligand Formation: **2-Benzylaminopyridine** is utilized as a ligand in organometallic chemistry, capable of forming stable complexes with metal ions.^[2] It can form 5- and 6-coordinated complexes with gallium(III) and indium(III).^[1]
- Reactant in Amination Reactions: It serves as a reactant in palladium-catalyzed amination reactions of aryl chlorides, bromides, and triflates.^[1]
- Reaction with BBr₃: It reacts with boron tribromide (BBr₃) to yield corresponding amino or hydroxy substituted compounds.^[1]

- Sensitivity: The compound is susceptible to reactions with strong oxidizing agents, which can alter the benzyl group.[2] It can also undergo protonation or nucleophilic reactions when exposed to strong acids and bases.[2]

Stability:

- 2-Benzylaminopyridine** is relatively stable under standard room temperature and pressure conditions in the absence of reactive agents.[2] The aromaticity of the pyridine ring contributes to its overall stability.[2] However, its stability is compromised at high temperatures or in the presence of specific reactive chemicals.[2]



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Reactivity and Stability of **2-Benzylaminopyridine**.

Biological Activity

While this guide focuses on the chemical properties, it is noteworthy that pyridine-containing compounds are prevalent in medicinal chemistry.[2] Imidazo[1,2- α]pyridines, which are structurally related, exhibit a wide range of biological activities, including antiviral, antiprotozoal, anticancer, and antimicrobial properties.[7] The broader class of naphthyridines, which are also fused pyridine ring systems, show activities such as anti-infectious, anticancer, and effects on

the central nervous system.^[8]^[9] Further research into the specific biological profile of **2-Benzylaminopyridine** and its derivatives is an active area of investigation.

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